

Technical Guide: Ganoderenic Acid F & Lanostane Triterpenoid Classification

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Compound of Interest

Compound Name: *Ganoderenic acid F*

CAS No.: 120462-47-7

Cat. No.: B3026991

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Executive Summary

Ganoderenic Acid F (GA-F) is a highly oxygenated, tetracyclic triterpenoid isolated from the fruiting bodies of *Ganoderma lucidum* and *Ganoderma applanatum*.^{[1][2]} It belongs to the lanostane class but is distinct from the more common Ganoderic acids due to the presence of a double bond in the C-17 side chain (typically

). This guide details its chemical identity, biosynthetic origin, isolation protocols, and pharmacological mechanisms, specifically its role as a neuraminidase and

-glucosidase inhibitor.

Part 1: Structural Classification & Chemical Identity

The primary classification challenge lies in distinguishing Ganoderenic acids from Ganoderic acids. Both share the lanostane skeleton (4,4,14-trimethylcholestane), but their side-chain saturation differs.

The "Enic" Distinction

- Ganoderic Acids: Possess a saturated side chain (C-20 to C-27), typically terminating in a carboxylic acid.
- Ganoderenic Acids: Possess an unsaturated side chain, specifically containing a double bond at the C-20(22) position (heteroannular diene system when conjugated with the ring).

Ganoderenic Acid F Specifications[1][2]

- Common Name: **Ganoderenic Acid F**[1][2][3][4][5]
- IUPAC Name: (20E)-3,7,11,15,23-pentaoxo-5 η gcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted">-lanosta-8,20(22)-dien-26-oic acid
- Chemical Formula:
- Molecular Weight: 510.62 g/mol [6]
- Key Functional Groups:
 - Penta-oxo moiety: Carbonyl groups at C-3, C-7, C-11, C-15, and C-23.
 - Conjugated Diene: The double bond in the ring system and the double bond in the side chain.
 - Stereochemistry: Trans-fused A/B, B/C, and C/D rings; 5 η -configuration.

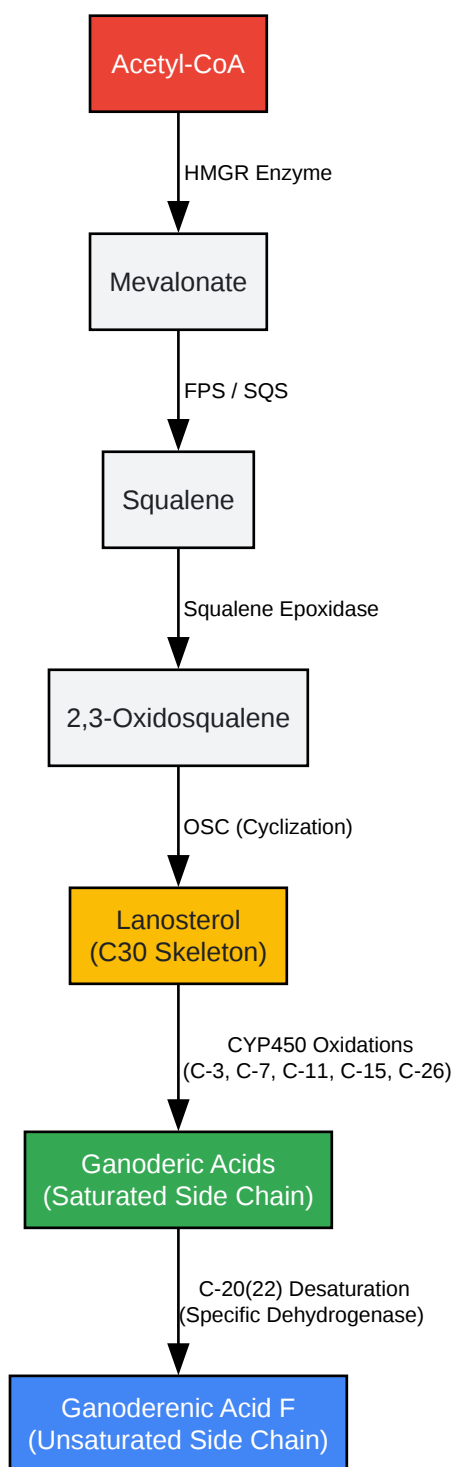
Structural Data Table

Feature	Specification	Diagnostic NMR Signal (<code>ngcontent-ng-c1989010908="" _ngghost-ng-c2127666394="" class="inline ng-star-inserted"></code> H / C)
Skeleton	Lanostane (Tetracyclic)	C-8/C-9 quaternary carbons
Side Chain	Unsaturated ()	Olefinic proton at C-22 (~6.0-6.8 ppm)
Oxidation	Penta-ketone (3, 7, 11, 15, [2] [7] [8] [9] [10] 23)	Carbonyl carbons (> 200 ppm)
Terminal Group	Carboxylic Acid (C-26)	Broad singlet (~12.0 ppm)

Part 2: Biosynthetic Context

Ganoderenic Acid F is a secondary metabolite derived from the mevalonate (MVA) pathway. The transition from the general lanostane skeleton to the specific "erenic" acid involves highly specific cytochrome P450-mediated oxidations and desaturations.

Biosynthesis Pathway Diagram



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Figure 1: Biosynthetic pathway of **Ganoderenic Acid F**, highlighting the divergence from standard Ganoderic acids via side-chain desaturation.

Part 3: Isolation & Purification Protocol

Isolation of **Ganoderenic Acid F** is challenging due to its co-occurrence with structurally similar isomers (e.g., Ganoderic Acid A, Ganoderenic Acid B). The following protocol utilizes polarity-based partitioning followed by Reverse-Phase HPLC (RP-HPLC).

Extraction Workflow

- Raw Material: Dried fruiting bodies of *G. lucidum* (pulverized to 40 mesh).
- Primary Extraction: Reflux with 95% Ethanol (hours).
- Partitioning:
 - Evaporate EtOH to dryness.
 - Resuspend in .
 - Extract with Chloroform () or Ethyl Acetate (EtOAc).
 - Note: Ganoderenic acids partition into the organic phase (Acidic fraction).
- Acidic Fractionation: Extract the organic layer with 5% . Acidify the aqueous layer to pH 3.0 with HCl, then re-extract with EtOAc. This separates neutral triterpenes (Ganoderols) from acidic triterpenes (Ganoderenic/Ganoderic acids).

HPLC Purification Conditions

To separate **Ganoderenic Acid F** from its saturated counterparts, a C18 stationary phase with an acidic modifier is required to suppress ionization of the carboxylic acid, sharpening the peak shape.

Parameter	Condition
Column	Semi-preparative C18 (e.g., 250mm x 10mm, 5µm)
Mobile Phase A	0.1% Acetic Acid in Water
Mobile Phase B	Acetonitrile (ACN)
Gradient	0-30 min: 30%
	50% B; 30-60 min: 50%
	80% B
Flow Rate	2.0 - 3.0 mL/min (Scale dependent)
Detection	UV at 254 nm (Strong absorption due to conjugated diene)
Retention	Ganoderenic Acid F typically elutes after Ganoderic Acid A but before Ganoderic Acid D due to side-chain rigidity.

Part 4: Pharmacological Mechanisms

Ganoderenic Acid F exhibits distinct bioactivities, driven by the rigidity of its unsaturated side chain and its high oxidation state.

Neuraminidase Inhibition (Anti-Viral)

Research indicates that lanostane triterpenoids inhibit influenza neuraminidase (NA). The side-chain double bond of **Ganoderenic Acid F** locks the carboxyl group in a specific orientation, allowing interaction with the arginine triad in the NA active site.

- Mechanism: Competitive inhibition of the viral surface enzyme, preventing the release of progeny virions.
- Potency:

values range between 20–60

depending on the viral strain (H1N1 vs H5N1).

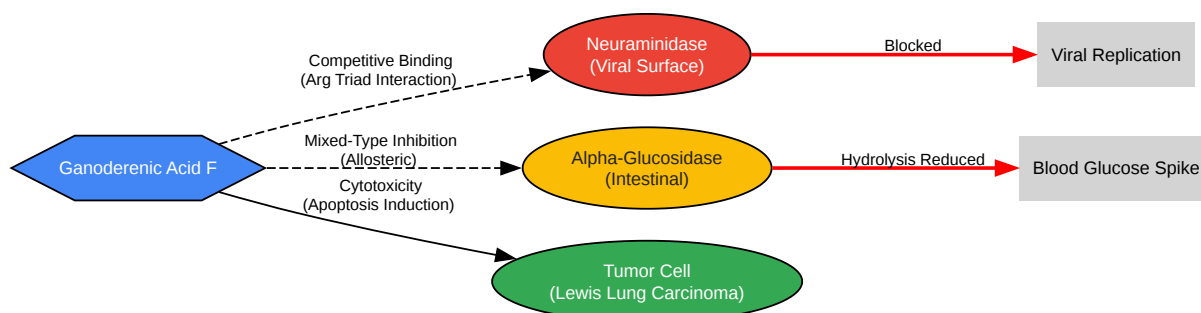
Alpha-Glucosidase Inhibition (Metabolic Regulation)

Ganoderenic Acid F acts as a mixed-type inhibitor of

-glucosidase.

- Mechanism: It binds to the enzyme's allosteric site, inducing a conformational change that reduces the catalytic efficiency of carbohydrate hydrolysis.
- Result: Delayed glucose absorption and reduced postprandial hyperglycemia.

Mechanism of Action Diagram



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Figure 2: Multi-target pharmacological profile of **Ganoderenic Acid F**.^[2]

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